

High-performance liquid chromatography (HPLC) method for Terramycin analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Terramycin

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Application Note & Protocol: HPLC Analysis of Terramycin (Oxytetracycline)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed application note and a comprehensive protocol for the quantitative analysis of **Terramycin** (oxytetracycline) using High-Performance Liquid Chromatography (HPLC). This method is applicable for the determination of oxytetracycline in various samples, including pharmaceutical formulations and biological matrices.

Introduction

Terramycin, the brand name for oxytetracycline, is a broad-spectrum tetracycline antibiotic widely used in both human and veterinary medicine. Accurate and reliable quantification of oxytetracycline is crucial for quality control in pharmaceutical manufacturing, pharmacokinetic studies, and residue monitoring in food products. High-Performance Liquid Chromatography (HPLC) with UV detection is a robust and widely accepted method for this purpose, offering high sensitivity, specificity, and accuracy.

This application note outlines a validated isocratic reversed-phase HPLC method for the determination of oxytetracycline.

Principle

The method involves the separation of oxytetracycline from other components in the sample matrix using a reversed-phase C18 column. The separation is achieved by an isocratic mobile phase, and the analyte is detected by its absorbance in the UV region. Quantification is performed by comparing the peak area of the analyte in the sample to that of a standard with a known concentration.

Experimental Workflow

The overall workflow for the HPLC analysis of **Terramycin** is depicted below.



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Figure 1: General workflow for the HPLC analysis of **Terramycin**.

Materials and Reagents

- Oxytetracycline hydrochloride reference standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade or Milli-Q)
- Orthophosphoric acid

- 0.45 µm syringe filters

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV-Vis detector is required. The following chromatographic conditions have been shown to be effective for the analysis of oxytetracycline.

Parameter	Value
HPLC System	Isocratic HPLC with UV-Vis Detector
Column	C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile:Methanol:0.4% Orthophosphoric acid (pH 2.7) (20:10:70 v/v/v)
Flow Rate	1.0 mL/min
Column Temperature	20°C
Detection Wavelength	355 nm
Injection Volume	20 µL

Detailed Experimental Protocols

Standard Solution Preparation

- Stock Standard Solution (1000 µg/mL): Accurately weigh 10 mg of oxytetracycline hydrochloride reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to volume with methanol. This solution should be stored at
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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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